

Personal protective equipment for handling 2,6-Dimethylbenzenethiol

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Compound of Interest

Compound Name: 2,6-Dimethylbenzenethiol

Cat. No.: B089409

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Essential Safety and Handling Guide for 2,6-Dimethylbenzenethiol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2,6-Dimethylbenzenethiol**, including detailed operational and disposal plans to ensure a safe laboratory environment.

Chemical and Physical Properties

2,6-Dimethylbenzenethiol, also known as 2,6-Dimethylthiophenol, is a colorless to pale yellow liquid with a strong, unpleasant odor characteristic of thiols.^[1] It is crucial to handle this compound with care due to its potential hazards.

Property	Value
CAS Number	118-72-9[2][3][4]
Molecular Formula	C8H10S[1][2][5]
Molecular Weight	138.23 g/mol [3][4][5]
Boiling Point	122 °C at 50 mmHg[3][4][5]
Density	1.038 g/mL at 25 °C[3][4]
Flash Point	86 °C (186.8 °F) - closed cup[3][4]
Refractive Index	n20/D 1.5749[3][4]

Hazard Identification and Classification

2,6-Dimethylbenzenethiol is classified with the following hazards:

- Skin Irritation (Category 2)[2]
- Serious Eye Irritation (Category 2)[2]
- Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) (Category 3)[2]

Signal Word: Warning[2][3]

Hazard Statements:

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to minimize exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield. [6]	Protects against splashes and aerosols.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a flame-resistant lab coat. [6] Double gloving is recommended. [6]	Prevents skin contact and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area, preferably under a chemical fume hood. [6] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) should be worn. [4]	Minimizes inhalation of vapors.

Operational and Handling Plan

A systematic approach to handling **2,6-Dimethylbenzenethiol** is crucial for safety and to maintain the integrity of the compound.

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure a certified chemical fume hood is operational.[\[6\]](#)
 - Verify that an eyewash station and safety shower are readily accessible.[\[6\]](#)
 - Prepare and label all necessary glassware and equipment within the fume hood.[\[6\]](#)
 - Have designated, labeled waste containers for liquid and solid chemical waste ready.[\[6\]](#)
- Handling:

- Don all required PPE before handling the chemical.[6]
- Equilibrate the **2,6-Dimethylbenzenethiol** container to room temperature before opening to prevent moisture condensation.[6]
- To minimize exposure to air and its strong odor, consider handling under an inert gas atmosphere (e.g., argon or nitrogen).[6]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[2]
- Wash hands thoroughly after handling.[2]
- Storage:
 - Store in a well-ventilated place and keep the container tightly closed.[2]
 - Store in a cool, dry place away from heat and ignition sources.[7][8]
 - This substance is classified under Storage Class 10 - Combustible liquids.[3][4]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is irregular or stopped, provide artificial respiration. Seek medical attention if you feel unwell. [2] [9]
Skin Contact	Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water. [2] If skin irritation occurs, get medical advice. [7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 10 minutes. [2] If eye irritation persists, get medical advice. [7]
Ingestion	Rinse mouth with water (only if the person is conscious). Do NOT induce vomiting. [2] Call a POISON CENTER or doctor if you feel unwell. [2]

Spill Response Plan

- Notification: Immediately notify all personnel in the vicinity of the spill.[\[10\]](#)
- Evacuation: For large spills or in poorly ventilated areas, evacuate the area.[\[10\]](#)
- Ventilation: Ensure the area is well-ventilated.[\[2\]](#)
- Containment: Use an absorbent material (e.g., sand, diatomite, universal binder) to contain the spill.[\[2\]](#) Place a dike around the spill to prevent spreading.[\[10\]](#)
- Cleanup:
 - Wear appropriate PPE, including respiratory protection.[\[2\]](#)
 - Absorb the spill with inert material and collect it into a suitable container for disposal.[\[10\]](#)
[\[11\]](#)

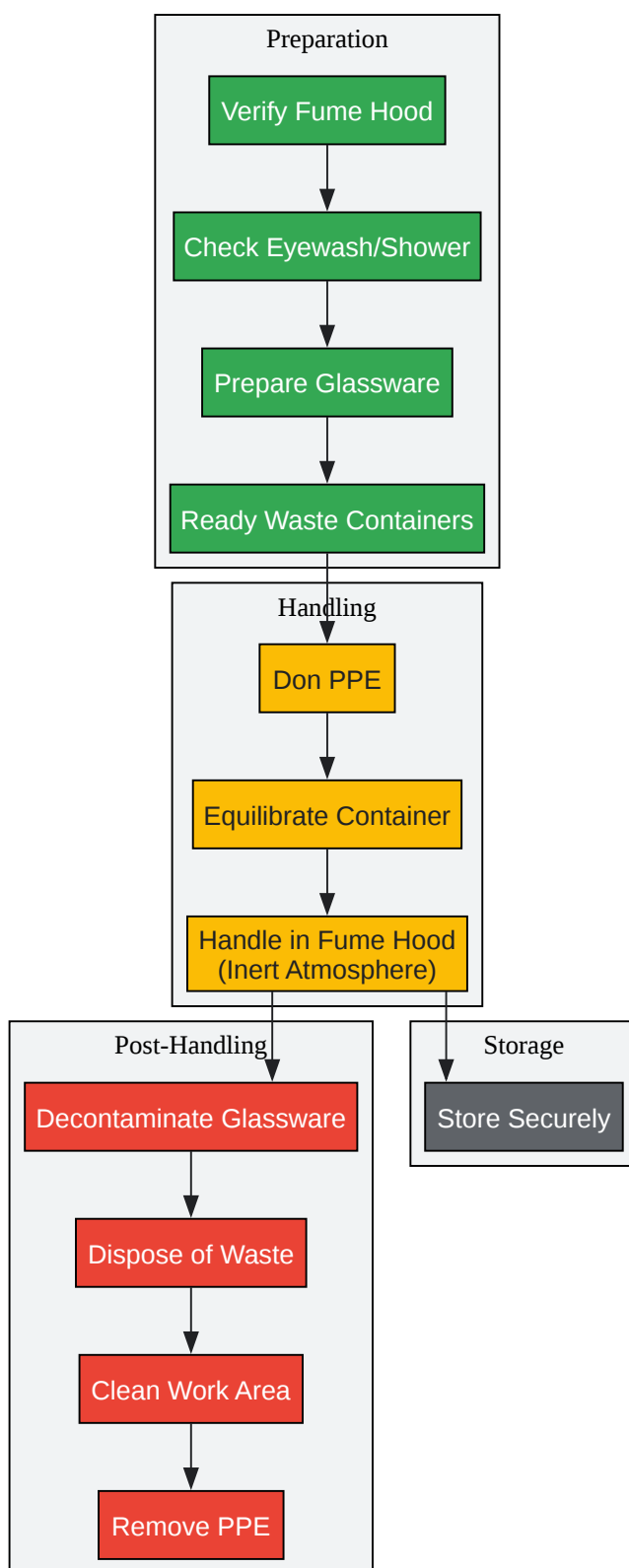
- Do not use combustible materials like paper towels to absorb flammable liquids.[11]
- Wash the spill area with soap and water after the material has been collected.[11]
- Disposal: Dispose of the contaminated materials as hazardous waste.[2]

Disposal Plan

Proper disposal of **2,6-Dimethylbenzenethiol** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Liquid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container. The label must explicitly state that the container holds thiol-containing waste.[6]
 - Solid Waste: Contaminated items such as gloves, pipette tips, and paper towels should be placed in a sealed plastic bag, which is then placed in a designated solid hazardous waste container.[6]
- Decontamination of Labware:
 - Glassware and other reusable equipment that came into contact with the thiol should be decontaminated. A common method is to soak the items in a bleach solution within a fume hood for at least 24 hours to oxidize the thiol.[12]
- Final Disposal:
 - All chemical waste must be disposed of through a licensed hazardous waste disposal contractor, following all institutional and governmental regulations.[6][7] Do not empty into drains.[2]

Workflow for Safe Handling of 2,6-Dimethylbenzenethiol



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Caption: Workflow for the safe handling of **2,6-Dimethylbenzenethiol**.

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